

Application Notes and Protocols for TG-100435

Stock Solution Preparation

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Compound of Interest

Compound Name: TG-100435

Cat. No.: B1246561

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed protocol for the preparation of a stock solution of **TG-100435**, a multi-targeted tyrosine kinase inhibitor. The information is intended for researchers, scientists, and professionals in drug development. Included are the chemical and physical properties of **TG-100435**, a step-by-step protocol for stock solution preparation, storage recommendations, and safety precautions. Additionally, diagrams illustrating the experimental workflow and the primary signaling pathways targeted by **TG-100435** are provided to support experimental design and data interpretation.

Introduction to TG-100435

TG-100435 is a potent, orally active, multi-targeted protein tyrosine kinase inhibitor.^{[1][2]} Its full chemical name is [7-(2,6-dichloro-phenyl)-5-methyl-benzo^{[1][3][4]}triazin-3-yl]-[4-(2-pyrrolidin-1-yl-ethoxy)-phenyl]-amine.^[2] **TG-100435** has been shown to inhibit a range of kinases, including Src, Lyn, Abl, Yes, Lck, and EphB4, with inhibition constants (K_i) in the nanomolar range (13 to 64 nM).^{[1][2]} This inhibitory activity makes it a valuable tool for research in oncology and other areas where these signaling pathways are dysregulated.

Data Presentation

Quantitative data for **TG-100435** are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Weight	494.42 g/mol	[1][3]
Chemical Formula	C ₂₆ H ₂₅ Cl ₂ N ₅ O	[3]
Primary Targets	Src, Lyn, Abl, Yes, Lck, EphB4	[1][2]
Inhibition Constants (K _i)	13 - 64 nM	[1][2]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	
Storage of Solid	Store at -20°C, protected from light	
Storage of Stock Solution	Aliquot and store at -20°C or -80°C	

Experimental Protocol: Preparing a 10 mM TG-100435 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **TG-100435** in Dimethyl sulfoxide (DMSO).

Materials:

- **TG-100435** powder
- Anhydrous/molecular sieve-dried Dimethyl sulfoxide (DMSO)
- Sterile, amber or foil-wrapped microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Safety Precautions:** Before handling, consult the Material Safety Data Sheet (MSDS) for **TG-100435**. Handle the compound in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- **Determine the Required Mass:** To prepare a 10 mM stock solution, calculate the mass of **TG-100435** needed. The molecular weight of **TG-100435** is 494.42 g/mol .

$$\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times 494.42 \text{ g/mol} / 1000$$

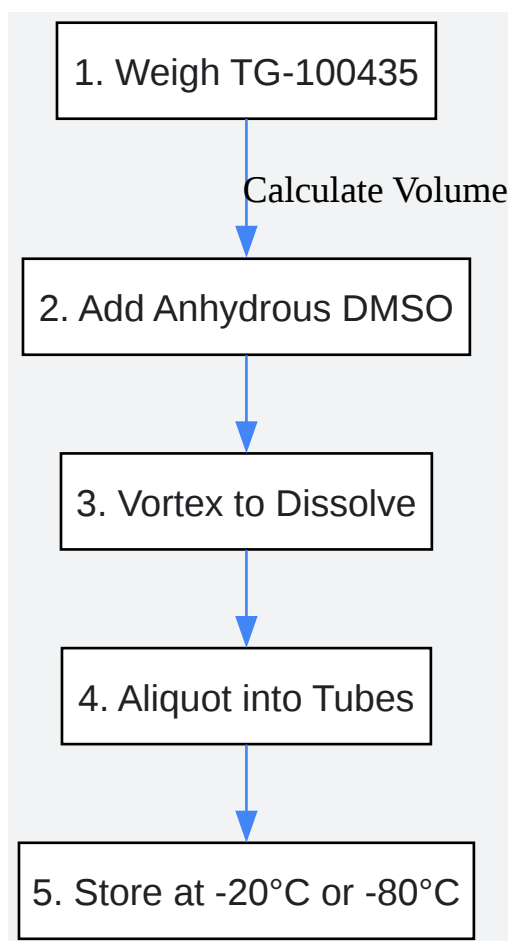
Example for 1 mL of 10 mM stock solution: $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mmol/L} \times 494.42 \text{ mg/mmol} / 1000 \text{ mL/L} = 4.9442 \text{ mg}$

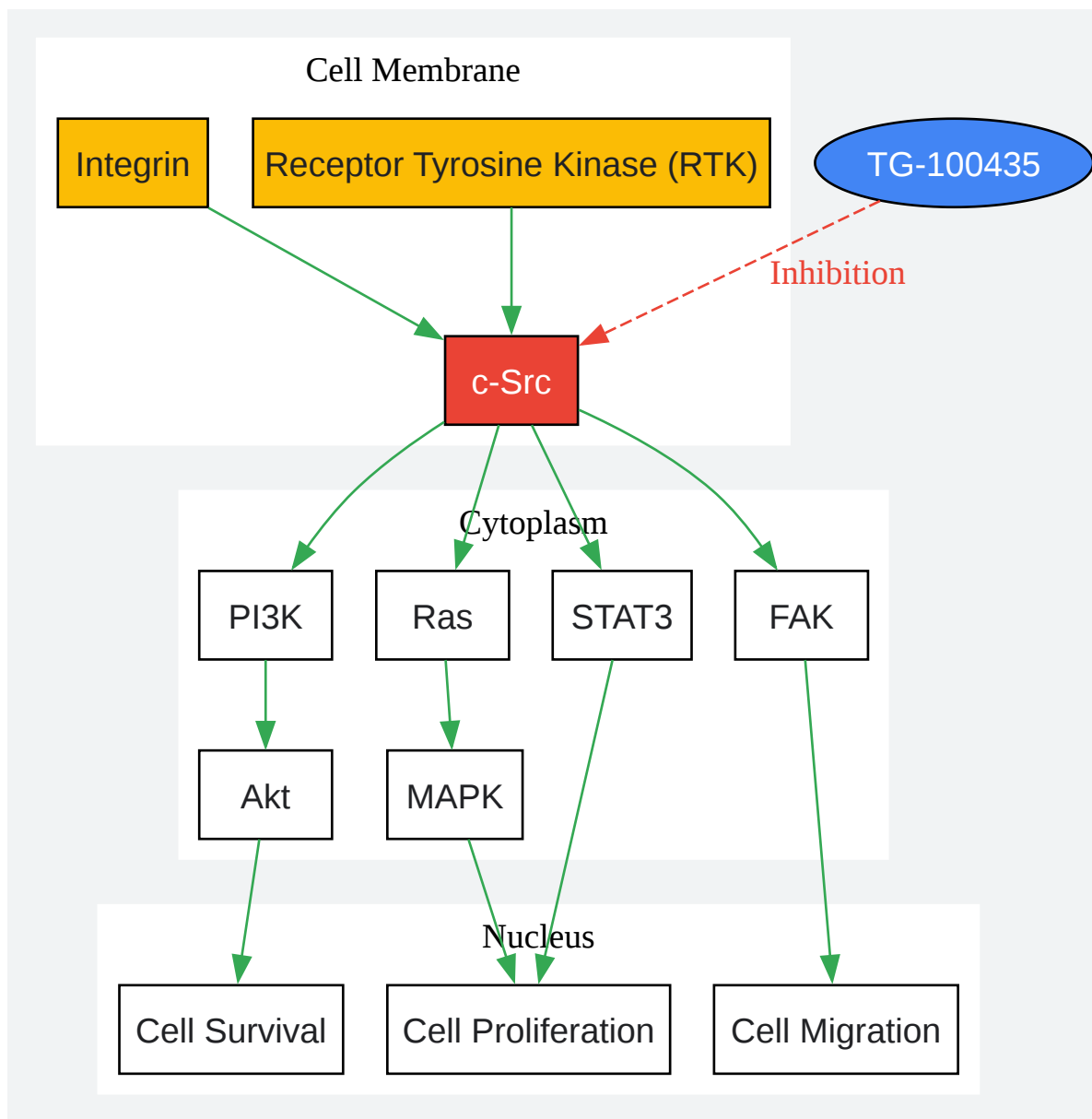
- **Weighing the Compound:** Accurately weigh the calculated amount of **TG-100435** powder using a calibrated analytical balance.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the **TG-100435** powder. For example, to prepare a 10 mM solution with 4.94 mg of **TG-100435**, add 1 mL of DMSO.
- **Mixing:** Tightly cap the vial and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particles.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber or foil-wrapped microcentrifuge tubes. Store the aliquots at -20°C or -80°C for long-term storage.

Mandatory Visualizations

Experimental Workflow

The following diagram illustrates the key steps for preparing the **TG-100435** stock solution.





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